

## BMS-814580 patent information

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### Compound of Interest

Compound Name: BMS-814580

Cat. No.: B606255

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## Technical Guide: BMS-814580

No public patent information, quantitative data, experimental protocols, or signaling pathways are currently available for a compound designated as **BMS-814580**.

Extensive searches for "**BMS-814580**" across scientific and patent databases did not yield any specific results for this identifier. It is possible that this designation is incorrect, refers to an early-stage internal compound that has not been publicly disclosed, or is a typographical error.

The search results did, however, frequently identify other investigational compounds from Bristol-Myers Squibb (BMS) with similar naming conventions. One prominent example is BMS-986458, a potent and selective B-cell lymphoma 6 (BCL6) ligand-directed degrader currently in clinical development for the treatment of B-cell non-Hodgkin's lymphoma.

Should you be interested in information on a different BMS compound, such as BMS-986458, a detailed technical guide can be provided. This would include:

- **Quantitative Data:** Summarized tables of in vitro and in vivo efficacy, such as IC50 values in various cell lines and tumor growth inhibition in xenograft models.
- **Experimental Protocols:** Detailed methodologies for key experiments, including cell viability assays, protein degradation assays, and pharmacokinetic studies.
- **Signaling Pathway and Workflow Diagrams:** Visual representations of the compound's mechanism of action and experimental procedures.

Please verify the compound identifier to proceed with generating a detailed technical guide.

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